

An In-depth Technical Guide to 3,5-Dibromobenzene-1,2-diol

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Compound of Interest

Compound Name: 3,5-Dibromobenzene-1,2-diol

CAS No.: 111167-61-4

Cat. No.: B1230532

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3,5-Dibromobenzene-1,2-diol** (also known as 3,5-dibromocatechol), a halogenated aromatic compound with significant potential in synthetic chemistry and as a research chemical. We will delve into its core properties, safety considerations, synthetic pathways, and potential applications, offering a technical resource for professionals in the field.

Core Chemical Identity and Properties

3,5-Dibromobenzene-1,2-diol is a member of the catechol class, characterized by a benzene ring with two adjacent hydroxyl groups, and further substituted with two bromine atoms at the 3 and 5 positions.^[1] This substitution pattern imparts specific chemical reactivity and physical properties to the molecule.

Key Identifiers and Descriptors

Identifier	Value	Source
CAS Number	111167-61-4	[1] [2]
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	[1]
IUPAC Name	3,5-dibromobenzene-1,2-diol	[1]
Synonyms	3,5-dibromocatechol	[1]
InChI	InChI=1S/C6H4Br2O2/c7-3-1-4(8)6(10)5(9)2-3/h1-2,9-10H	[1]
InChIKey	PSHYJLFHLSZNLN-UHFFFAOYSA-N	[1]
SMILES	C1=C(C=C(C(=C1O)O)Br)Br	[1]

Physicochemical Properties

Property	Value	Source
Molecular Weight	267.90 g/mol	[1]
Appearance	Light yellow (liquid) or white to light yellow crystalline powder [3] [4]	-
Melting Point	83 - 87 °C (for a related isomer)	
Boiling Point	219 °C (for a related isomer)	
Water Solubility	Insoluble	[3]

Note: Some physical properties like melting and boiling points are based on related dibromobenzene isomers and should be considered indicative.

Safety and Handling

As with any halogenated aromatic compound, proper safety precautions are paramount when handling **3,5-Dibromobenzene-1,2-diol**. The available safety data suggests that this

compound is a combustible material that can cause skin and eye irritation, and may also lead to respiratory irritation.[3][5]

GHS Hazard Classifications

- Skin Corrosion/Irritation: Category 2[3][6]
- Serious Eye Damage/Eye Irritation: Category 2[3][6]
- Specific target organ toxicity — single exposure: Category 3 (Respiratory system)
- Aquatic Hazard (Acute and Chronic): Toxic to aquatic life with long lasting effects.[5]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[5] Ensure that eyewash stations and safety showers are readily accessible.[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. Avoid prolonged or repeated contact.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6] Keep away from heat, sparks, and open flames.[3][6]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Avoid release to the environment.

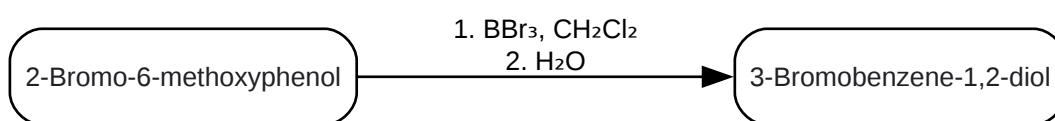
Synthesis and Reactivity

While specific, detailed synthetic procedures for **3,5-Dibromobenzene-1,2-diol** are not extensively documented in readily available literature, general methodologies for the synthesis

of substituted catechols can be applied. A common approach involves the bromination of a suitable catechol precursor or the demethylation of a protected catechol derivative.

A plausible synthetic route could involve the direct bromination of 1,2-benzenediol. However, controlling the regioselectivity to obtain the 3,5-disubstituted product would be a key challenge, potentially leading to a mixture of isomers.

An alternative approach could be the demethylation of a corresponding dimethoxybenzene derivative. For instance, a related synthesis of 3-bromobenzene-1,2-diol involves the treatment of 2-bromo-6-methoxyphenol with boron tribromide (BBr_3) in dichloromethane.^{[7][8]} This strong Lewis acid effectively cleaves the methyl ether to yield the desired diol.^{[7][8]}



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Caption: General demethylation route for synthesizing a brominated catechol.

The reactivity of **3,5-Dibromobenzene-1,2-diol** is dictated by the electron-withdrawing nature of the bromine atoms and the electron-donating hydroxyl groups. The hydroxyl groups can undergo typical reactions such as etherification and esterification. The aromatic ring is deactivated towards electrophilic substitution due to the presence of the two bromine atoms.

Potential Applications and Research Interest

3,5-Dibromobenzene-1,2-diol serves as a versatile building block in organic synthesis. Its utility is primarily in the construction of more complex molecules, leveraging the reactivity of the hydroxyl groups and the potential for further functionalization of the aromatic ring.

- **Pharmaceutical and Agrochemical Synthesis:** Halogenated catechols are important intermediates in the synthesis of various biologically active compounds. The bromine atoms can serve as handles for cross-coupling reactions to introduce new carbon-carbon or carbon-heteroatom bonds.

- **Materials Science:** Catechol derivatives are known for their ability to form coordination complexes with metal ions and to adhere to various surfaces. The dibromo-substitution could modulate these properties for applications in polymers, adhesives, and coatings.
- **Metabolite Studies:** It has been identified as an algal, marine xenobiotic, mouse, and bacterial xenobiotic metabolite, indicating its relevance in toxicological and environmental studies.^[1]

Spectroscopic Characterization

While a comprehensive set of spectra is not readily available in the public domain, the expected spectroscopic signatures can be predicted based on its structure.

- **¹H NMR:** The proton NMR spectrum would be expected to show two signals in the aromatic region, corresponding to the two non-equivalent aromatic protons. The chemical shifts would be influenced by the deshielding effect of the bromine atoms and the shielding effect of the hydroxyl groups.
- **¹³C NMR:** The carbon NMR spectrum would exhibit six distinct signals for the six carbon atoms of the benzene ring, unless there is accidental equivalence. The carbons attached to the bromine and oxygen atoms would show characteristic chemical shifts.
- **Mass Spectrometry:** The mass spectrum would show a characteristic isotopic pattern for a molecule containing two bromine atoms (approximately 1:2:1 ratio for M, M+2, and M+4 peaks).

Conclusion

3,5-Dibromobenzene-1,2-diol is a valuable chemical intermediate with a range of potential applications in research and development. Its synthesis and handling require careful consideration of its reactivity and hazardous properties. This guide provides a foundational understanding of this compound, intended to support researchers in their exploration of its synthetic utility and novel applications.

References

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